

# 2,2'-Dichlorobenzophenone molecular weight and formula

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## Compound of Interest

Compound Name: 2,2'-Dichlorobenzophenone

Cat. No.: B1330681

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## Technical Guide: 2,2'-Dichlorobenzophenone

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the core physicochemical properties of **2,2'-dichlorobenzophenone**, along with generalized experimental protocols for its synthesis and analysis, and a summary of its environmental fate.

## Core Properties of 2,2'-Dichlorobenzophenone

**2,2'-Dichlorobenzophenone** is an organic compound and a derivative of benzophenone. The quantitative data for this compound are summarized in the table below.

Property	Value	Source
Molecular Formula	C <sub>13</sub> H <sub>8</sub> Cl <sub>2</sub> O	<a href="#">[1]</a>
Molecular Weight	251.10 g/mol	<a href="#">[1]</a>
IUPAC Name	bis(2-chlorophenyl)methanone	<a href="#">[1]</a>
CAS Number	5293-97-0	<a href="#">[1]</a>

## Experimental Protocols

Detailed experimental protocols specifically for the synthesis and analysis of **2,2'-dichlorobenzophenone** are not readily available in the public domain. However, based on established methods for related dichlorobenzophenone isomers, the following general procedures can be adapted.

## Synthesis via Friedel-Crafts Acylation

A common method for the synthesis of dichlorobenzophenones is the Friedel-Crafts acylation. This reaction typically involves the acylation of a chlorinated benzene derivative with a benzoyl chloride in the presence of a Lewis acid catalyst.

### General Protocol Outline:

- **Reactant Preparation:** A solution of 2-chlorobenzoyl chloride in a suitable anhydrous solvent (e.g., dichloromethane or nitrobenzene) is prepared in a reaction vessel equipped with a stirrer and a reflux condenser.
- **Catalyst Addition:** A Lewis acid catalyst, such as aluminum chloride ( $\text{AlCl}_3$ ), is slowly added to the cooled reactant solution.
- **Reaction:** 2-chlorobenzene is added dropwise to the mixture. The reaction is then heated to reflux and maintained for several hours.
- **Quenching:** After the reaction is complete, the mixture is cooled and quenched by carefully pouring it over crushed ice and hydrochloric acid.
- **Extraction and Purification:** The organic layer is separated, washed with a sodium bicarbonate solution and water, and then dried over anhydrous sodium sulfate. The solvent is removed under reduced pressure, and the crude product is purified by recrystallization or column chromatography.

## Analysis by Gas Chromatography-Mass Spectrometry (GC-MS)

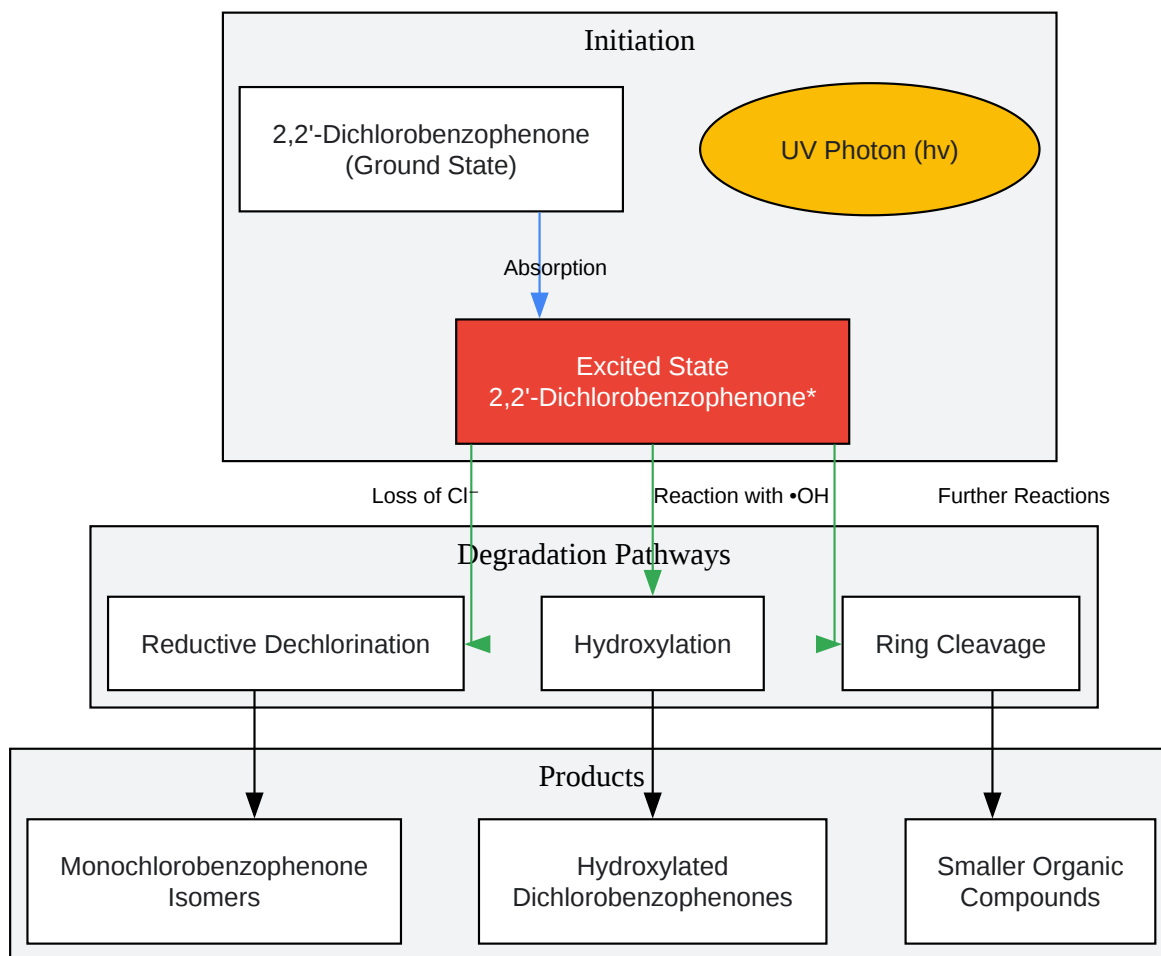
GC-MS is a powerful technique for the separation and identification of volatile and semi-volatile organic compounds like **2,2'-dichlorobenzophenone**.

#### General Protocol Outline:

- **Sample Preparation:** A sample containing **2,2'-dichlorobenzophenone** is dissolved in a suitable organic solvent, such as hexane or dichloromethane. An internal standard may be added for quantitative analysis.
- **Injection:** A small volume of the prepared sample is injected into the GC inlet, where it is vaporized.
- **Chromatographic Separation:** The vaporized sample is carried by an inert gas (e.g., helium) through a capillary column (e.g., a DB-5ms or equivalent). The column temperature is programmed to increase over time to separate the components of the mixture based on their boiling points and interactions with the stationary phase.
- **Mass Spectrometry Detection:** As the separated components elute from the GC column, they enter the mass spectrometer. They are ionized (typically by electron impact), and the resulting ions are separated based on their mass-to-charge ratio.
- **Data Analysis:** The resulting mass spectrum provides a molecular fingerprint that can be used to identify **2,2'-dichlorobenzophenone** by comparing it to a spectral library. The retention time from the chromatogram further aids in identification.

## Environmental Fate: Photochemical Degradation

Dichlorobenzophenones are subject to photochemical degradation in the environment, a process initiated by the absorption of ultraviolet (UV) radiation. This process is a key factor in their environmental persistence.



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Caption: Logical workflow of the photochemical degradation of **2,2'-Dichlorobenzophenone**.

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## References

- 1. 2,2'-Dichlorobenzophenone | C<sub>13</sub>H<sub>8</sub>Cl<sub>2</sub>O | CID 347097 - PubChem [pubchem.ncbi.nlm.nih.gov]
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